

# Compound Identification and Molecular Formula

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## Compound of Interest

Compound Name: 5'-O-DMT-ri

Cat. No.: B10854480

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The key distinction between the two molecules lies in the presence or absence of a hydroxyl group at the 2' position of the sugar moiety.

- 5'-O-DMT-inosine (Ribonucleoside): This compound, also referred to as 5''-O-(4,4''-Dimethoxytrityl)-inosine, has the molecular formula  $C_{31}H_{30}N_4O_7$ [1][2].
- 2'-Deoxy-5'-O-DMT-inosine (Deoxyribonucleoside): This variant lacks the 2'-hydroxyl group and has a molecular formula of  $C_{31}H_{30}N_4O_6$ [3][4].

## Molecular Weight Data

The molecular weights of these compounds are derived from their respective molecular formulas. The data is summarized below for easy comparison.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
5'-O-DMT-inosine	$C_{31}H_{30}N_4O_7$	570.59[2]
2'-Deoxy-5'-O-DMT-inosine	$C_{31}H_{30}N_4O_6$	554.61

## Detailed Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms in the molecule. The tables below provide a detailed breakdown of this calculation for each compound based on standard atomic weights (C: 12.011, H: 1.008, N: 14.007, O: 15.999).

Table 1: Molecular Weight Calculation for 5'-O-DMT-inosine (C<sub>31</sub>H<sub>30</sub>N<sub>4</sub>O<sub>7</sub>)

Element	Atom Count	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon (C)	31	12.011	372.341
Hydrogen (H)	30	1.008	30.240
Nitrogen (N)	4	14.007	56.028
Oxygen (O)	7	15.999	111.993
Total	570.602		

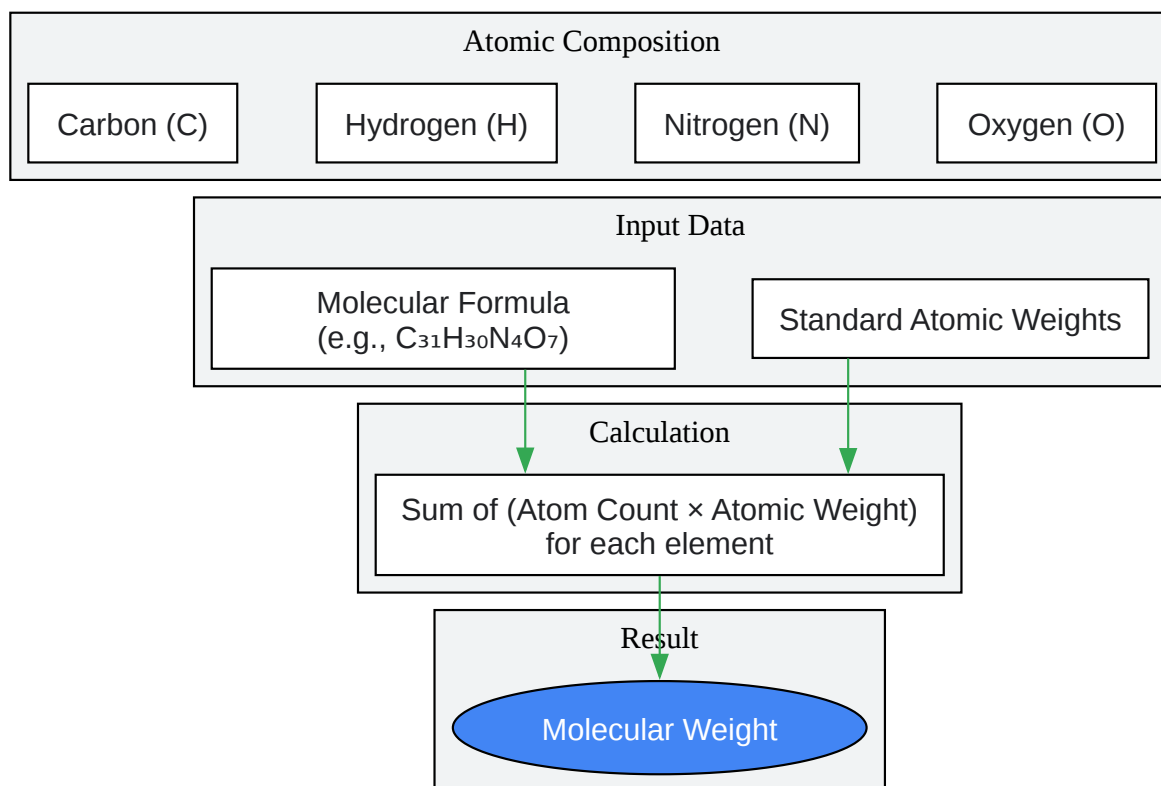
Table 2: Molecular Weight Calculation for 2'-Deoxy-5'-O-DMT-inosine (C<sub>31</sub>H<sub>30</sub>N<sub>4</sub>O<sub>6</sub>)

Element	Atom Count	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon (C)	31	12.011	372.341
Hydrogen (H)	30	1.008	30.240
Nitrogen (N)	4	14.007	56.028
Oxygen (O)	6	15.999	95.994
Total	554.603		

Note: The calculated molecular weights may differ slightly from the values found in the literature due to the use of averaged versus monoisotopic atomic masses.

## Logical Workflow for Molecular Weight Determination

The process of determining the molecular weight of a chemical compound follows a straightforward logical path from its constituent elements to the final value.



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Caption: Logical workflow for calculating molecular weight.

## Experimental Protocols

The determination of a compound's molecular weight is a computational task based on its known molecular formula. As such, experimental protocols for synthesis or analysis are not directly applicable to the scope of this specific inquiry. The values presented are calculated from established atomic weights.

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## References

- 1. 5'-O-DMT-inosine, CasNo.119898-59-8 Amadis Chemical Co., Ltd. China (Mainland) [amadis.lookchem.com]
- 2. 5''-O-(4,4''-Dimethoxytrityl)-inosine | 119898-59-8 [chemicalbook.com]
- 3. 2'-Deoxy-5'-O-DMT-inosine | 93778-57-5 | ND08417 [biosynth.com]
- 4. 5'-O-(4,4'-Dimethoxytrityl)-2'-deoxyinosine | C31H30N4O6 | CID 136192437 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Compound Identification and Molecular Formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854480#molecular-weight-of-5-o-dmt-inosine]

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